Application Note: LC-MS/MS Quantification of Rivaroxaban Using Decarbonyl Rivaroxaban-d4

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Compound of Interest

Compound Name:	*Decarbonyl Rivaroxaban-d4*
Cat. No.:	*B1154275*

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Executive Summary

Rivaroxaban (Xarelto) is a direct Factor Xa inhibitor widely used for the prevention and treatment of thromboembolic disorders.[2][3][4] Accurate quantification in human plasma is critical for Therapeutic Drug Monitoring (TDM) and pharmacokinetic (PK) studies.

While Rivaroxaban-d4 is the industry-standard stable isotope-labeled internal standard (SIL-IS), this protocol details the validation and application of **Decarbonyl Rivaroxaban-d4** as an alternative IS. This approach is often utilized in specific stability-indicating assays or when investigating metabolic pathways where the decarbonyl metabolite (Impurity A) is of simultaneous interest.

Key Performance Metrics:

- Dynamic Range: 1.0 – 1000 ng/mL
- Run Time: < 4.0 minutes
- Sample Volume: 100 µL Plasma

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- Detection: Positive ESI, MRM Mode

Scientific Context & Mechanism[3]

The Analyte: Rivaroxaban

Rivaroxaban functions by selectively inhibiting Factor Xa, interrupting the intrinsic and extrinsic coagulation pathways.[1][4] It is a non-vitamin K antagonist oral anticoagulant (NOAC).

- Molecular Formula: C19H18ClN3O5S[4]
- Monoisotopic Mass: 435.07 g/mol

The Internal Standard: **Decarbonyl Rivaroxaban-d4**

Decarbonyl Rivaroxaban (often classified as Impurity A) results from the hydrolysis and loss of the carbonyl group from the oxazolidinone ring of Rivaroxaban.

- Structural Difference: The rigid oxazolidinone ring opens to form an amino-alcohol chain, increasing polarity.
- Chromatographic Implication: Unlike Rivaroxaban-d4, which co-elutes with the parent, **Decarbonyl Rivaroxaban-d4** will elute earlier on a C18 column due to increased polarity.
- Scientific Integrity Note: Because this IS does not perfectly co-elute with the analyte, it functions as a Structural Analog IS. It corrects for extraction efficiency and gross ionization variability but may not fully compensate for matrix effects occurring specifically at the Rivaroxaban retention time.

Method Development Strategy

Chromatographic Separation

A Reverse-Phase C18 column is selected to provide adequate retention for the polar Decarbonyl IS while maintaining sharp peak shape for the hydrophobic Rivaroxaban.

- Column: Waters Acquity UPLC BEH C18 (2.1 x 50 mm, 1.7 µm) or equivalent.

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- Mobile Phase: A gradient of Ammonium Acetate (buffer) and Acetonitrile is used to ensure ionization stability and separation of the earlier eluting IS from the parent.

Mass Spectrometry (MS/MS)

Positive Electrospray Ionization (ESI+) is utilized.[2] The most abundant fragment for Rivaroxaban arises from the cleavage of the chlorothiophene moiety.

- Rivaroxaban Transition:m/z 436.1

  144.9

- **Decarbonyl Rivaroxaban-d4** Transition:m/z 414.1

  144.9 (Estimated based on d4-labeling and conservation of the chlorothiophene moiety).

Experimental Protocol

Materials & Reagents

- Rivaroxaban Reference Standard: >99% purity.
- Internal Standard: **Decarbonyl Rivaroxaban-d4** (Solution or Solid).
- Matrix: Drug-free Human Plasma (K2EDTA).
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Formic Acid (FA), Ammonium Acetate.

Stock Solution Preparation

- Rivaroxaban Stock (1 mg/mL): Dissolve 10 mg Rivaroxaban in 10 mL DMSO/MeOH (50:50 v/v).
- IS Stock (1 mg/mL): Dissolve **Decarbonyl Rivaroxaban-d4** in MeOH.
- Working IS Solution: Dilute IS Stock in ACN to a concentration of 200 ng/mL. This solution will also serve as the precipitating agent.

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Sample Preparation: Protein Precipitation (PPT)

This high-throughput method minimizes sample handling errors.

- Aliquot: Transfer 100 µL of plasma sample/standard into a 1.5 mL centrifuge tube or 96-well plate.
- Precipitation: Add 300 µL of Working IS Solution (ACN containing **Decarbonyl Rivaroxaban-d4**).
- Vortex: Mix vigorously for 30 seconds to ensure complete protein precipitation.
- Centrifuge: Spin at 10,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 200 µL of the clear supernatant to an autosampler vial containing 100 µL of Water (to dilute the organic content and improve peak shape).
- Inject: Inject 5 µL into the LC-MS/MS system.

LC-MS/MS Conditions

Table 1: Chromatographic Conditions

Parameter	Setting
Column	C18 (2.1 x 50 mm, 1.7 µm)
Column Temp	40°C
Flow Rate	0.4 mL/min
Mobile Phase A	10 mM Ammonium Acetate + 0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile (LC-MS Grade)
Run Time	4.0 Minutes

Table 2: Gradient Profile

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Time (min)	% Mobile Phase B	Event
0.0	10%	Initial
0.5	10%	Hold
2.5	90%	Linear Ramp
3.0	90%	Wash
3.1	10%	Re-equilibration
4.0	10%	End

Table 3: MS/MS Parameters (Sciex API 4000/5500 or equivalent)

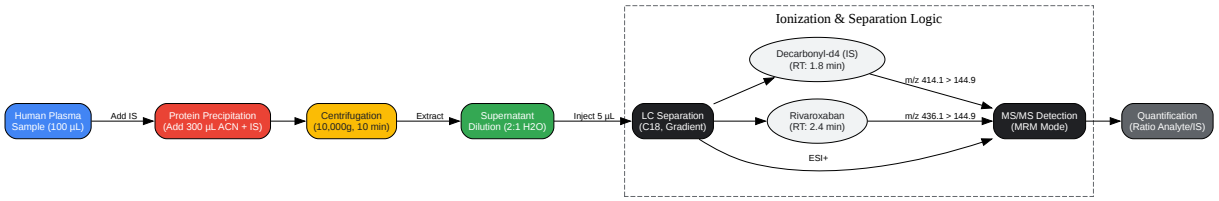
Compound	Precursor Ion (Q1)	Product Ion (Q3)	DP (V)	CE (V)	Retention Time (Approx)
Rivaroxaban	436.1	144.9	60	35	2.4 min
Decarbonyl Riv-d4	414.1*	144.9	60	35	1.8 min**

*Note: Exact precursor mass depends on the specific deuteration pattern of the commercial standard. Verify with CoA. **Note: IS elutes earlier due to increased polarity.

Workflow Visualization

The following diagram illustrates the analytical workflow and the decision logic for IS selection.

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Caption: Step-by-step LC-MS/MS workflow for Rivaroxaban quantification, highlighting the chromatographic separation of the earlier-eluting Decarbonyl-d4 Internal Standard.

Validation & Quality Control

To ensure Trustworthiness and Self-Validation, the following parameters must be assessed:

- Selectivity: Analyze 6 lots of blank plasma. Ensure no interference at the retention times of Rivaroxaban (2.4 min) or the IS (1.8 min).
  - Critical Check: Because the IS and Analyte do not co-elute, ensure no endogenous plasma components elute at 1.8 min that could suppress the IS signal.
- Matrix Effect (ME): Calculate ME using the equation:
  - Acceptance: ME should be within ±15%. Since the IS does not co-elute, verify that ME is consistent between the IS region and Analyte region.
- Linearity: Construct a calibration curve (1 – 1000 ng/mL) using a weighted linear regression (

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  must be

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- Accuracy & Precision:
  - Intra-day: 5 replicates at LLOQ, Low, Mid, and High QC. CV < 15% (20% for LLOQ).[5]
  - Inter-day: 3 separate runs.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low IS Recovery	Decarbonyl-d4 is more polar than parent.	Ensure the supernatant dilution step (Step 5 in Prep) uses water. High organic content in injection solvent causes "solvent effect" and poor focusing of early eluting polar peaks.
IS Peak Tailing	Secondary interactions with silanols.	Increase Ammonium Acetate concentration to 10mM or check column pH stability.
RT Shift	Mobile phase evaporation.	Freshly prepare Mobile Phase A. Ensure column temperature is stable at 40°C.

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- To cite this document: BenchChem. [Application Note: LC-MS/MS Quantification of Rivaroxaban Using Decarbonyl Rivaroxaban-d4]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1154275/docs#application-note-lc-ms-ms-quantification-of-rivaroxaban-using-decarbonyl-rivaroxaban-d4]

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